

Technical Data Summary: 6-Methoxy-2-(trifluoromethyl)quinolin-4-ol

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | 6-Methoxy-2-(trifluoromethyl)quinolin-4-ol |
| Cat. No.: | B181489 |

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This guide provides the core physicochemical properties of **6-Methoxy-2-(trifluoromethyl)quinolin-4-ol**, a fluorinated quinoline derivative relevant in medicinal chemistry and drug development. The primary focus is the determination and presentation of its molecular weight.

Physicochemical Data

The key quantitative data for **6-Methoxy-2-(trifluoromethyl)quinolin-4-ol** are summarized below. These values are derived from its molecular formula.

| Property | Value | Source |
|-------------------|---|---|
| IUPAC Name | 6-methoxy-2-(trifluoromethyl)-1H-quinolin-4-one | [1] |
| Molecular Formula | C ₁₁ H ₈ F ₃ NO ₂ | [1] [2] [3] |
| Molecular Weight | 243.18 g/mol | [1] [3] |
| CAS Number | 1701-21-9 | [1] [2] |

Experimental Protocols

Determination of Molecular Weight

The molecular weight of a compound is a fundamental property calculated based on its molecular formula, which is determined through methods such as mass spectrometry and elemental analysis.

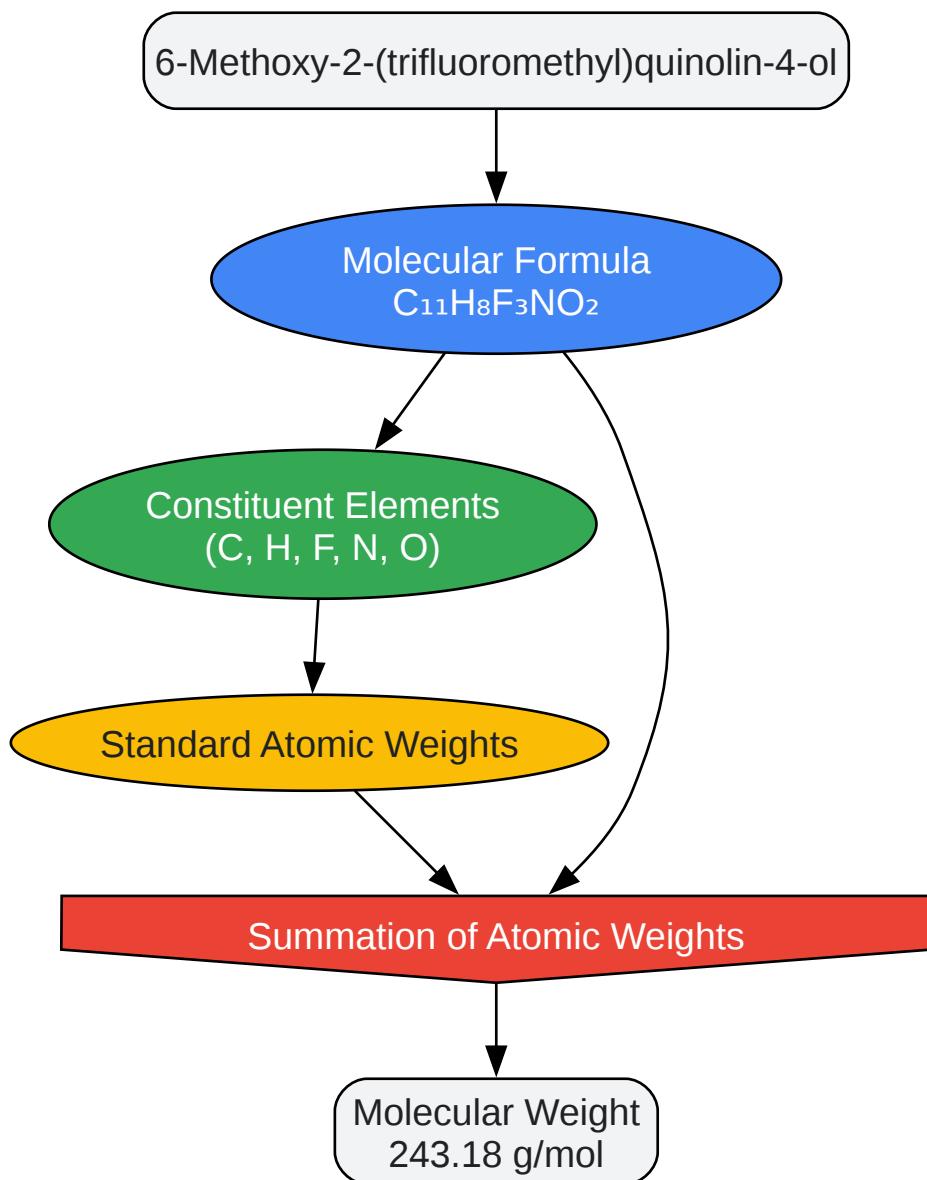
Methodology:

- Establish Molecular Formula: The molecular formula, $C_{11}H_8F_3NO_2$, is confirmed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Identify Atomic Weights: The standard atomic weights of the constituent elements are used:
 - Carbon (C): ~12.011 u
 - Hydrogen (H): ~1.008 u
 - Fluorine (F): ~18.998 u
 - Nitrogen (N): ~14.007 u
 - Oxygen (O): ~15.999 u
- Calculation: The molecular weight is the sum of the atomic weights of all atoms in the molecule:
 - $(11 \times 12.011) + (8 \times 1.008) + (3 \times 18.998) + (1 \times 14.007) + (2 \times 15.999) = 243.18 \text{ g/mol}$

This calculated value is consistent with figures published in chemical databases.[\[1\]](#)[\[3\]](#)

Visualizations

The following diagram illustrates the logical workflow for determining the molecular weight from the compound's molecular formula.



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Caption: Workflow for Molecular Weight Calculation.

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References

- 1. 6-Methoxy-2-(trifluoromethyl)quinolin-4-ol | C11H8F3NO2 | CID 278878 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 6-Methoxy-2-(trifluoromethyl)quinolin-4-ol [myskinrecipes.com]
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